

Pyrocatechol Monoglucoside: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Pyrocatechol monoglucoside*

Cat. No.: *B1631474*

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CAS Number: 2400-71-7 Molecular Formula: $C_{12}H_{16}O_7$ Molecular Weight: 272.25 g/mol

This technical guide provides an in-depth overview of **pyrocatechol monoglucoside**, a phenolic glycoside with potential applications in research and drug development. The document outlines its chemical properties, and while direct extensive research on the monoglucoside is limited, this guide extrapolates potential biological activities and experimental protocols based on the well-documented properties of its aglycone, pyrocatechol.

Chemical and Physical Properties

Pyrocatechol monoglucoside is a glycoside formed from pyrocatechol and a glucose molecule. Its fundamental properties are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	2400-71-7	[1]
Molecular Formula	$C_{12}H_{16}O_7$	[1]
Molecular Weight	272.25 g/mol	[1]
Appearance	Data not available	
Solubility	Data not available	
Storage	Store at -20°C	[1]

Potential Biological Activities and Signaling Pathways

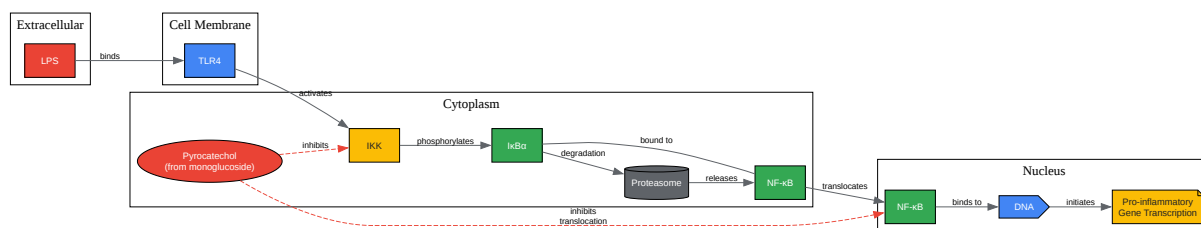
While specific studies on the biological activities of **pyrocatechol monoglucoside** are not extensively available in the current literature, the well-researched bioactivities of its aglycone, pyrocatechol, provide a strong basis for predicting its potential therapeutic effects. The addition of a glucose moiety can influence the bioavailability and pharmacokinetics of the parent compound.

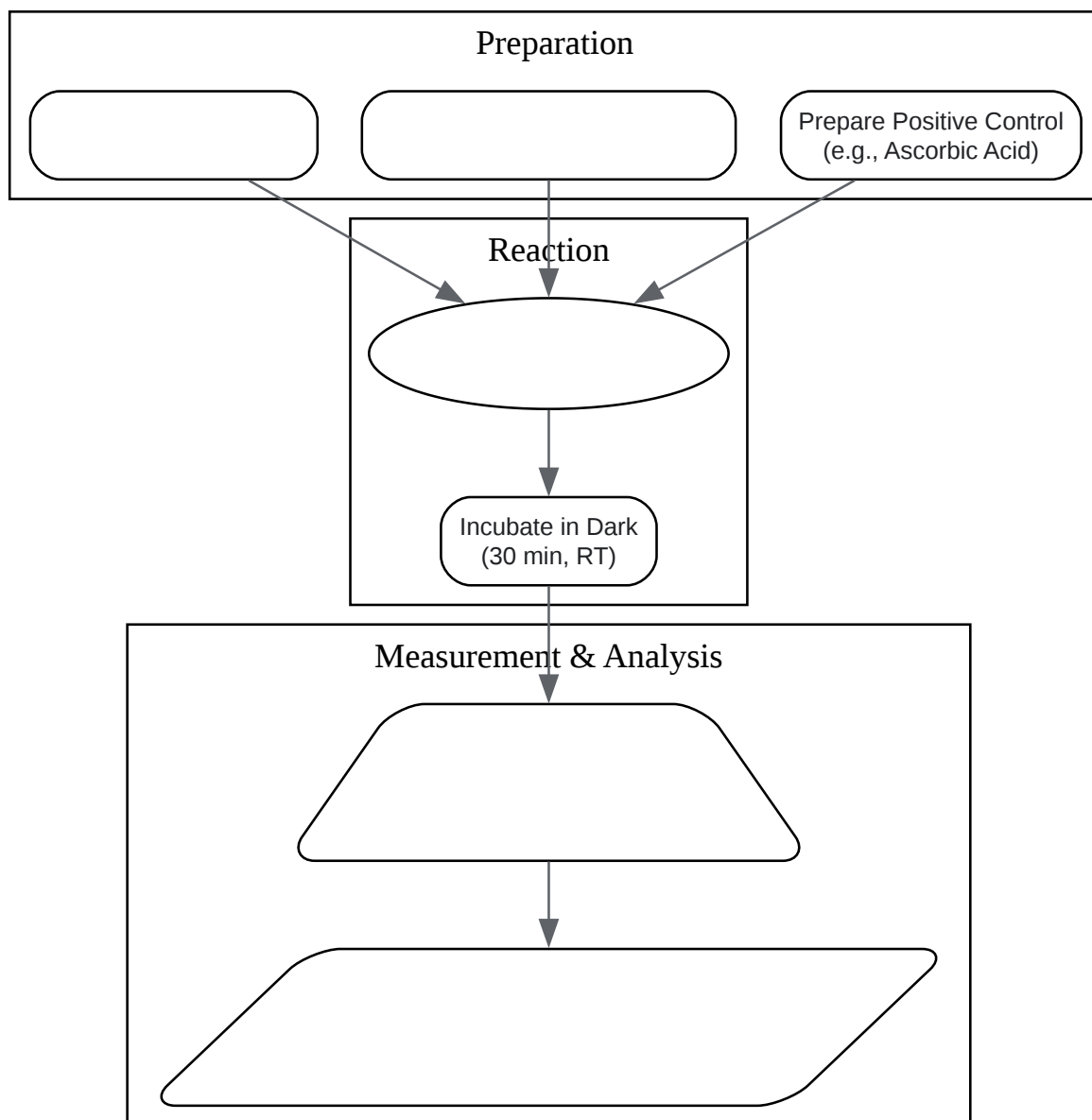
Anti-inflammatory Activity and the NF- κ B Signaling Pathway

Pyrocatechol has been demonstrated to possess significant anti-inflammatory properties. A key mechanism underlying this effect is the inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway.^{[2][3][4][5]} NF- κ B is a crucial transcription factor that regulates the expression of numerous pro-inflammatory genes, including cytokines, chemokines, and adhesion molecules.

In a typical inflammatory response, stimuli such as lipopolysaccharide (LPS) activate the I κ B kinase (IKK) complex. IKK then phosphorylates the inhibitory protein I κ B α , leading to its ubiquitination and subsequent degradation by the proteasome. This process frees NF- κ B to translocate into the nucleus, where it binds to specific DNA sequences and initiates the transcription of target genes.

Studies on pyrocatechol and other catechol derivatives suggest that they can interfere with this pathway at multiple points.^[6] For instance, pyrocatechol has been shown to inhibit the LPS-induced activation of NF- κ B.^{[2][3][5]} It is plausible that **pyrocatechol monoglucoside**, upon enzymatic hydrolysis to release pyrocatechol, would exert similar inhibitory effects on the NF- κ B pathway. Research on a related compound, phenyl- β -D-glucopyranoside, has demonstrated its ability to inhibit the nuclear translocation of NF- κ B, further supporting the potential of glycosylated phenols to modulate this pathway.^[7]





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References

- 1. dev.usbio.net [dev.usbio.net]
- 2. Suppression of Neuroinflammation by Coffee Component Pyrocatechol via Inhibition of NF-κB in Microglia - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Suppression of Neuroinflammation by Coffee Component Pyrocatechol via Inhibition of NF-κB in Microglia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Pyrocatechol, a component of coffee, suppresses LPS-induced inflammatory responses by inhibiting NF-κB and activating Nrf2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Inhibition of NF-kappa B transcription factor by catechol derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Phenyl-β-D-Glucopyranoside Exhibits Anti-inflammatory Activity in Lipopolysaccharide-Activated RAW 264.7 Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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